

Personal protective equipment for handling PF-04691502

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Compound of Interest

Compound Name: PF-04691502

Cat. No.: B1684001

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Essential Safety and Handling Guide for PF-04691502

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling the dual PI3K/mTOR inhibitor, **PF-04691502**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Identification and Personal Protective Equipment (PPE)

PF-04691502 is a potent, ATP-competitive inhibitor of PI3K and mTOR kinases with potential antineoplastic activity.^{[1][2][3]} As with many kinase inhibitors used in cancer research, it should be handled with care to avoid potential exposure. While a specific, detailed Safety Data Sheet (SDS) for **PF-04691502** is not readily available in public sources, a comprehensive approach to personal protection is mandatory based on its biological activity and guidelines for handling similar hazardous compounds.^{[4][5][6]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory.[4][7]
Hand Protection	Protective gloves	Two pairs of chemotherapy-rated gloves are recommended, especially when handling stock solutions. [4][5]
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation.[4][5]
Respiratory Protection	Suitable respirator (e.g., N95)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to avoid aerosol inhalation.[4]

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.[5]

Operational and Disposal Plans

Storage and Stability

Proper storage is crucial to maintain the integrity of **PF-04691502**.

Form	Storage Temperature	Duration	Notes
Solid Powder	0 - 4°C	Short-term (days to weeks)	Keep dry and dark.
-20°C	Long-term (months to years)	Keep dry and dark.[8]	
Stock Solution (in DMSO)	-20°C	6 months	[9]
-80°C	1 year	Aliquot to prevent repeated freeze-thaw cycles.[9]	

Experimental Protocols: Handling and Preparation of Solutions

Workspace Preparation: All handling of **PF-04691502**, especially weighing the solid compound and preparing stock solutions, should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure.[4] The work surface should be covered with absorbent, plastic-backed paper.

Preparation of Stock Solution (e.g., 100 mM in DMSO): **PF-04691502** is soluble in DMSO.[1][8][10] For example, to prepare a 100 mM stock solution, you would dissolve 42.55 mg of **PF-04691502** (Molecular Weight: 425.48 g/mol) in 1 mL of fresh DMSO.[10] Gentle warming may be necessary to fully dissolve the compound.[8]

Step-by-Step Handling Procedure:

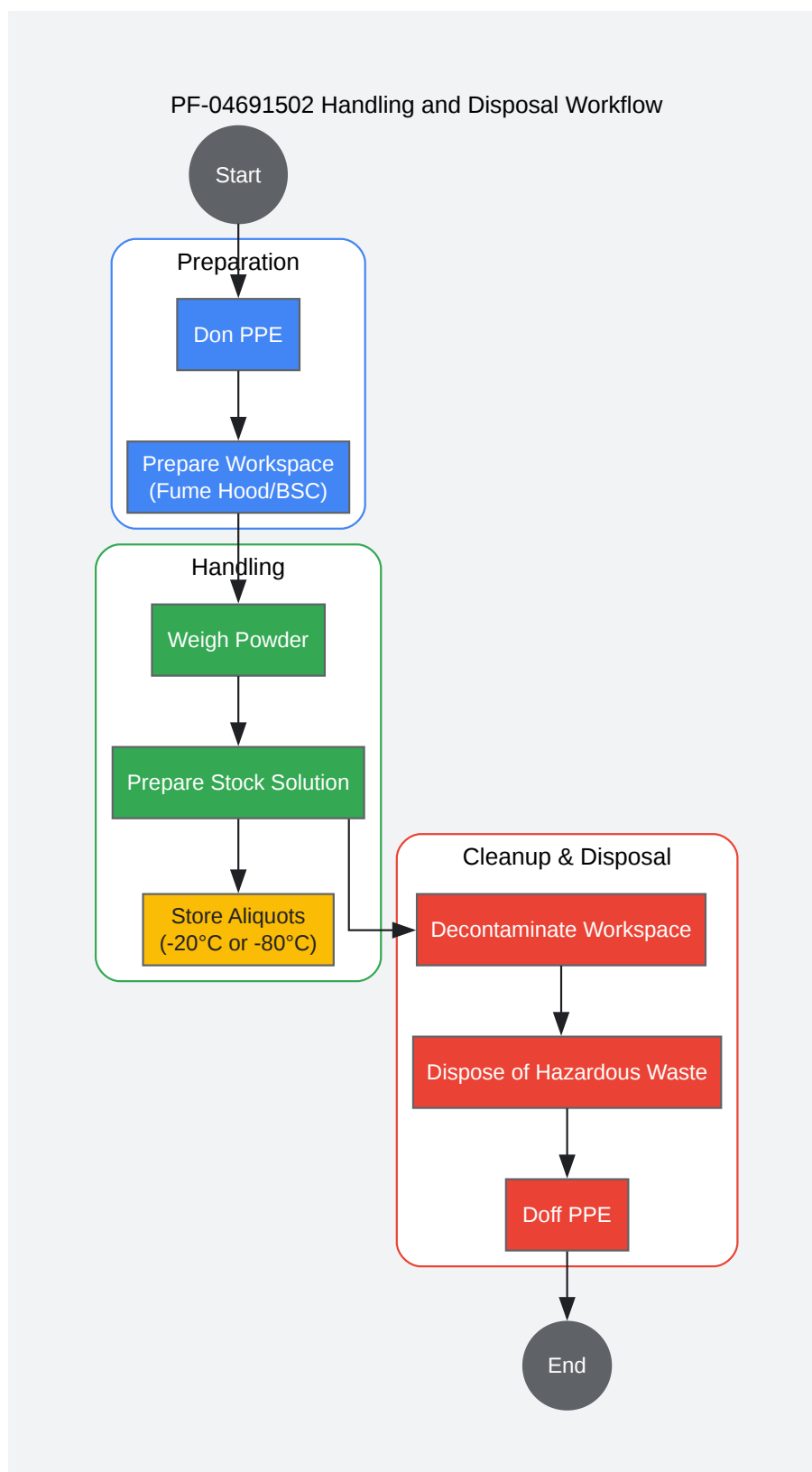
- Don Personal Protective Equipment (PPE): Before entering the designated handling area, put on all required PPE as specified in the table above. This includes inner and outer gloves, a lab coat, and eye protection. A respirator should be used if handling the powder outside of a containment system.[4]
- Prepare the Workspace: Ensure all work is conducted in a certified chemical fume hood or BSC with the work surface covered.[4]

- Weighing the Compound: Carefully weigh the desired amount of **PF-04691502** powder.
- Preparing the Stock Solution: Add the appropriate volume of DMSO to the powdered compound. Mix well to ensure complete dissolution.
- Labeling: Clearly label all solutions with the compound name, concentration, date, and your initials.
- Decontaminate the Workspace: After handling is complete, wipe down all surfaces and equipment in the fume hood/BSC with an appropriate decontamination solution (e.g., a high-pH solution or a validated commercial product). Dispose of the absorbent paper as hazardous waste.[\[4\]](#)
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Typically, outer gloves are removed first, followed by the lab coat, and then inner gloves.[\[4\]](#)

Disposal Plan

All waste contaminated with **PF-04691502**, including empty vials, pipette tips, and contaminated PPE, should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of this material down the drain or in the regular trash.

Visualized Workflow



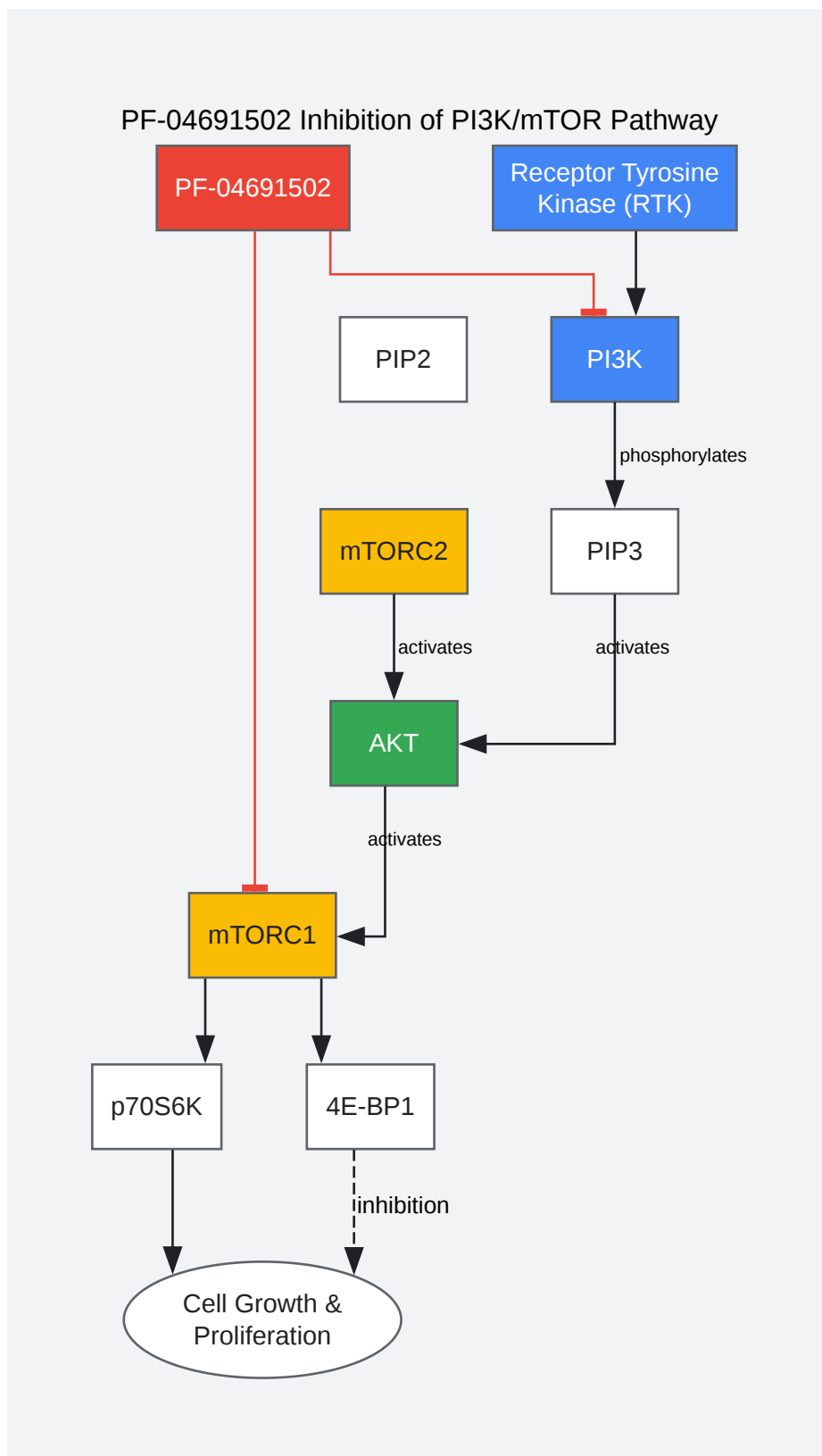
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Caption: Workflow for safe handling and disposal of **PF-04691502**.

Signaling Pathway Inhibition

PF-04691502 is a dual inhibitor of PI3K and mTOR.[3][10] The PI3K/AKT/mTOR pathway is a critical signaling cascade that regulates cell growth, proliferation, survival, and metabolism.[1]

PF-04691502 inhibits the activation of downstream effectors including AKT, PRAS40, p70S6K, 4EBP1, and S6RP.[3][10][11]



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Caption: **PF-04691502** inhibits both PI3K and mTORC1 signaling.

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